An In-depth Technical Guide to 3-(3-Bromophenyl)propanal

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Compound of Interest	
Compound Name:	*3-(3-Bromophenyl)propanal*
CAS No.:	*210115-30-3*
Cat. No.:	*B1342928*

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This technical guide provides a comprehensive overview of **3-(3-Bromophenyl)propanal**, a key synthetic intermediate for researchers, scientists, and professionals in drug development. This document delves into its chemical and physical properties, outlines a detailed synthesis protocol, explores its applications in medicinal chemistry, and provides essential safety and handling information.

Introduction and Significance

3-(3-Bromophenyl)propanal is an aromatic aldehyde that serves as a valuable building block in organic synthesis. Its structure, featuring a reactive aldehyde group and a brominated phenyl ring, allows for a variety of chemical transformations. The bromine atom provides a handle for cross-coupling reactions, enabling the introduction of diverse functionalities, while the propanal moiety can be readily modified to construct more complex molecular architectures. These characteristics make it a pertinent precursor in the synthesis of novel bioactive molecules and pharmaceutical intermediates.

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Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-(3-Bromophenyl)propanal** is fundamental for its effective use in a laboratory setting. The key properties are summarized in the table below.

Property	Value	Source
CAS Number	210115-30-3	[1]
Molecular Formula	C_9H_9BrO	[1]
Molecular Weight	213.07 g/mol	[1]
Appearance	Expected to be a liquid or low-melting solid	Inferred from similar structures
Boiling Point	Not explicitly available, but expected to be >200 °C at atmospheric pressure	Inferred from related compounds
Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, THF)	General chemical knowledge
Purity	Commercially available at ≥97%	[1]

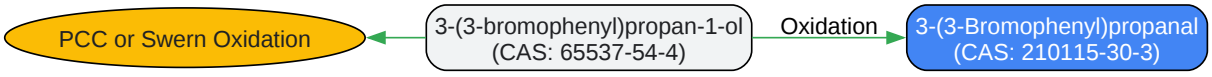
Synthesis of 3-(3-Bromophenyl)propanal

While various synthetic routes can be envisioned, a reliable and common laboratory-scale synthesis involves the oxidation of the corresponding primary alcohol, 3-(3-bromophenyl)propan-1-ol. This method is often preferred due to the commercial availability of the starting alcohol and the high efficiency of modern oxidation reagents.

Proposed Synthetic Pathway: Oxidation of 3-(3-bromophenyl)propan-1-ol

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The conversion of 3-(3-bromophenyl)propan-1-ol to **3-(3-Bromophenyl)propanal** can be effectively achieved using a mild oxidizing agent such as Pyridinium Chlorochromate (PCC) or by employing Swern oxidation conditions. The use of a mild oxidant is crucial to prevent over-oxidation to the corresponding carboxylic acid, 3-(3-bromophenyl)propanoic acid.



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Caption: Proposed synthesis of **3-(3-Bromophenyl)propanal** via oxidation.

Detailed Experimental Protocol (PCC Oxidation)

This protocol describes the oxidation of 3-(3-bromophenyl)propan-1-ol using Pyridinium Chlorochromate (PCC).

Materials:

- 3-(3-bromophenyl)propan-1-ol
- Pyridinium Chlorochromate (PCC)
- Anhydrous Dichloromethane (DCM)
- Silica Gel
- Celite®
- Sodium Bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous Sodium Sulfate
- Standard laboratory glassware and magnetic stirrer

Procedure:

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- Reaction Setup: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-(3-bromophenyl)propan-1-ol (1.0 equivalent) in anhydrous dichloromethane (DCM).
- Addition of Oxidant: To the stirred solution, add Pyridinium Chlorochromate (PCC) (1.5 equivalents) portion-wise at room temperature. The reaction mixture will turn dark brown.
- Reaction Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) using a suitable eluent system (e.g., 20% ethyl acetate in hexanes). The disappearance of the starting alcohol spot and the appearance of a new, lower Rf spot corresponding to the aldehyde indicates reaction completion. This typically takes 2-4 hours.
- Work-up: Upon completion, dilute the reaction mixture with an equal volume of diethyl ether and stir for 15 minutes.
- Filtration: Pass the mixture through a short pad of Celite® topped with silica gel to remove the chromium salts. Wash the pad with additional diethyl ether.
- Aqueous Wash: Combine the organic filtrates and wash successively with a saturated aqueous solution of sodium bicarbonate and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be further purified by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent to afford the pure **3-(3-Bromophenyl)propanal**.

Causality of Experimental Choices:

- Anhydrous Conditions: The use of anhydrous DCM is critical as the presence of water can lead to the formation of hydrates and potentially promote over-oxidation.
- Inert Atmosphere: An inert atmosphere prevents side reactions with atmospheric oxygen and moisture.

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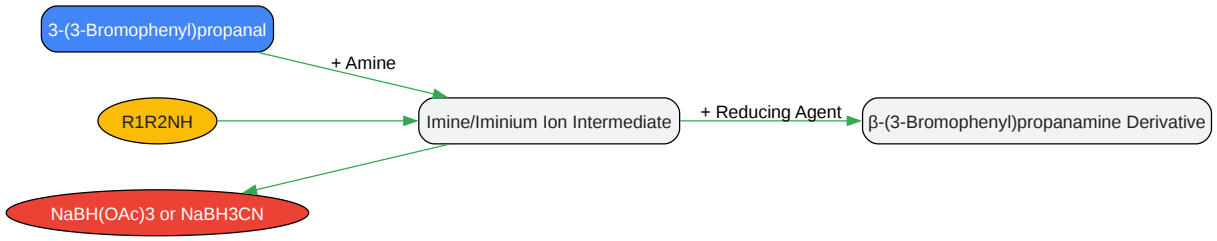
- Excess PCC: A slight excess of PCC ensures the complete conversion of the starting alcohol.
- Celite®/Silica Gel Filtration: This step is essential for the efficient removal of the insoluble chromium byproducts, which can complicate subsequent purification.

Applications in Drug Discovery and Medicinal Chemistry

The synthetic utility of **3-(3-Bromophenyl)propanal** lies in its ability to serve as a versatile intermediate in the synthesis of more complex molecules with potential biological activity. A key transformation is its conversion to β-aryl propanamines, which are important structural motifs in a variety of pharmaceuticals.

Reductive Amination to Synthesize β-(3-Bromophenyl)propanamines

Reductive amination of **3-(3-Bromophenyl)propanal** with a primary or secondary amine provides a direct route to the corresponding β-(3-bromophenyl)propanamines. These products can be further elaborated, for instance, through Suzuki or other cross-coupling reactions at the bromine position, to generate a library of compounds for biological screening.



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Caption: General scheme for the reductive amination of **3-(3-Bromophenyl)propanal**.

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This synthetic strategy is valuable in the development of compounds targeting a range of biological targets, including G-protein coupled receptors and ion channels, where the β-arylethylamine scaffold is a common feature.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **3-(3-Bromophenyl)propanal** is not readily available, a hazard assessment can be made based on its functional groups and data from related compounds.

Potential Hazards:

- Skin and Eye Irritation: Aldehydes are often irritating to the skin and eyes.
- Respiratory Irritation: Inhalation of vapors may cause respiratory tract irritation.
- Toxicity: Brominated aromatic compounds can have varying degrees of toxicity.

Recommended Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.
- Handling: Avoid contact with skin, eyes, and clothing. In case of contact, rinse immediately with plenty of water.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and strong bases.

Purification and Characterization

Purification

The primary method for purifying **3-(3-Bromophenyl)propanal** is flash column chromatography on silica gel. A typical eluent system would be a gradient of ethyl acetate in

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hexanes.

For the removal of acidic impurities, such as the over-oxidation product 3-(3-bromophenyl)propanoic acid, an aqueous wash with a mild base like saturated sodium bicarbonate solution is effective.

Characterization

The structure and purity of **3-(3-Bromophenyl)propanal** can be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: Expected signals would include a characteristic aldehyde proton (CHO) around 9.8 ppm (triplet), aromatic protons in the region of 7.2-7.6 ppm, and two methylene groups (-CH_2CH_2-) between 2.8 and 3.2 ppm.
  - ^{13}C NMR: The carbonyl carbon of the aldehyde would appear around 200 ppm. Aromatic carbons would be in the 120-140 ppm range, and the aliphatic carbons would be in the upfield region.
- Infrared (IR) Spectroscopy: A strong absorption band characteristic of the C=O stretch of an aliphatic aldehyde is expected around 1725 cm^{-1}.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak (M^+) corresponding to the molecular weight of the compound. The presence of bromine would be indicated by a characteristic M+2 isotopic pattern.

Conclusion

3-(3-Bromophenyl)propanal is a synthetically useful building block with significant potential in the field of drug discovery and development. Its versatile reactivity allows for the construction of a wide array of complex molecules, particularly β-aryl propanamine derivatives. This guide provides essential information for the safe handling, synthesis, purification, and application of this important chemical intermediate, empowering researchers to leverage its full potential in their scientific endeavors.

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References

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Sources

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